

An In-depth Technical Guide to the Physical Properties of 2,4-Octanedione

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Compound of Interest

Compound Name: 2,4-Octanedione

Cat. No.: B081228

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,4-Octanedione** (CAS No. 14090-87-0), a diketone of interest in various chemical and pharmaceutical research fields. The information presented herein is intended to support laboratory work, safety assessments, and the development of new applications for this compound.

Core Physical Properties of 2,4-Octanedione

The physical characteristics of **2,4-Octanedione** are crucial for its handling, application, and integration into various experimental and manufacturing processes. A summary of its key physical properties is presented in the table below.

Property	Value	Units	Notes	Citations
Molecular Formula	C ₈ H ₁₄ O ₂	-	-	[1][2][3][4]
Molecular Weight	142.20	g/mol	-	[1][2][3][4]
Appearance	Solid	-	At standard conditions	[3][5][6]
Melting Point	-34.7	°C	-	[7]
Boiling Point	204.0 - 205.0	°C	At 760 mmHg (estimated)	[8]
97.0 - 99.0	°C	At 27 mmHg	[8][9][10]	
Density	0.923	g/cm ³	At 25 °C	[8][9]
Refractive Index	1.461	-	At 20 °C	[5][6][8]
Solubility in Water	4082	mg/L	At 25 °C (estimated)	[8]
3.92	g/L	At 25 °C	[5][7]	
Solubility in Alcohol	Soluble	-	-	[8]
Flash Point	71.0	°C	(159.0 °F) Tag Closed Cup	[5][8][10]
Vapor Pressure	0.268	mmHg	At 25 °C (estimated)	[8]
logP (o/w)	1.798	-	Estimated	[8]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies that can be employed to determine the key physical properties of **2,4-Octanedione**.

Melting Point Determination

The melting point of a solid organic compound like **2,4-Octanedione** can be determined using a capillary tube method with either a MelTemp apparatus or a Thiele tube.

Procedure:

- A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.
- The assembly is heated in a controlled manner using a heating bath (in a Thiele tube) or a heated block (in a MelTemp apparatus).
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded. This range is reported as the melting point. For a pure compound, this range is typically narrow.

Boiling Point Determination

For liquid samples, the boiling point can be determined using methods like simple distillation or the Thiele tube method.

Procedure (Thiele Tube Method):

- A small amount of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- As the temperature rises, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Measurement

The density of liquid **2,4-Octanedione** can be accurately measured using a pycnometer or a digital density meter.

Procedure (Pycnometry):

- The mass of a clean, dry pycnometer (a glass flask with a precise volume) is determined.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.
- The mass of the pycnometer containing the liquid is measured.
- The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The measurement should be performed at a constant, recorded temperature.

Refractive Index Measurement

The refractive index, a measure of how light bends as it passes through the substance, is determined using a refractometer.

Procedure:

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made should be controlled and recorded, as the refractive index is temperature-dependent.

Solubility Determination

A qualitative and semi-quantitative determination of solubility can be performed by observing the dissolution of the solute in a given solvent.

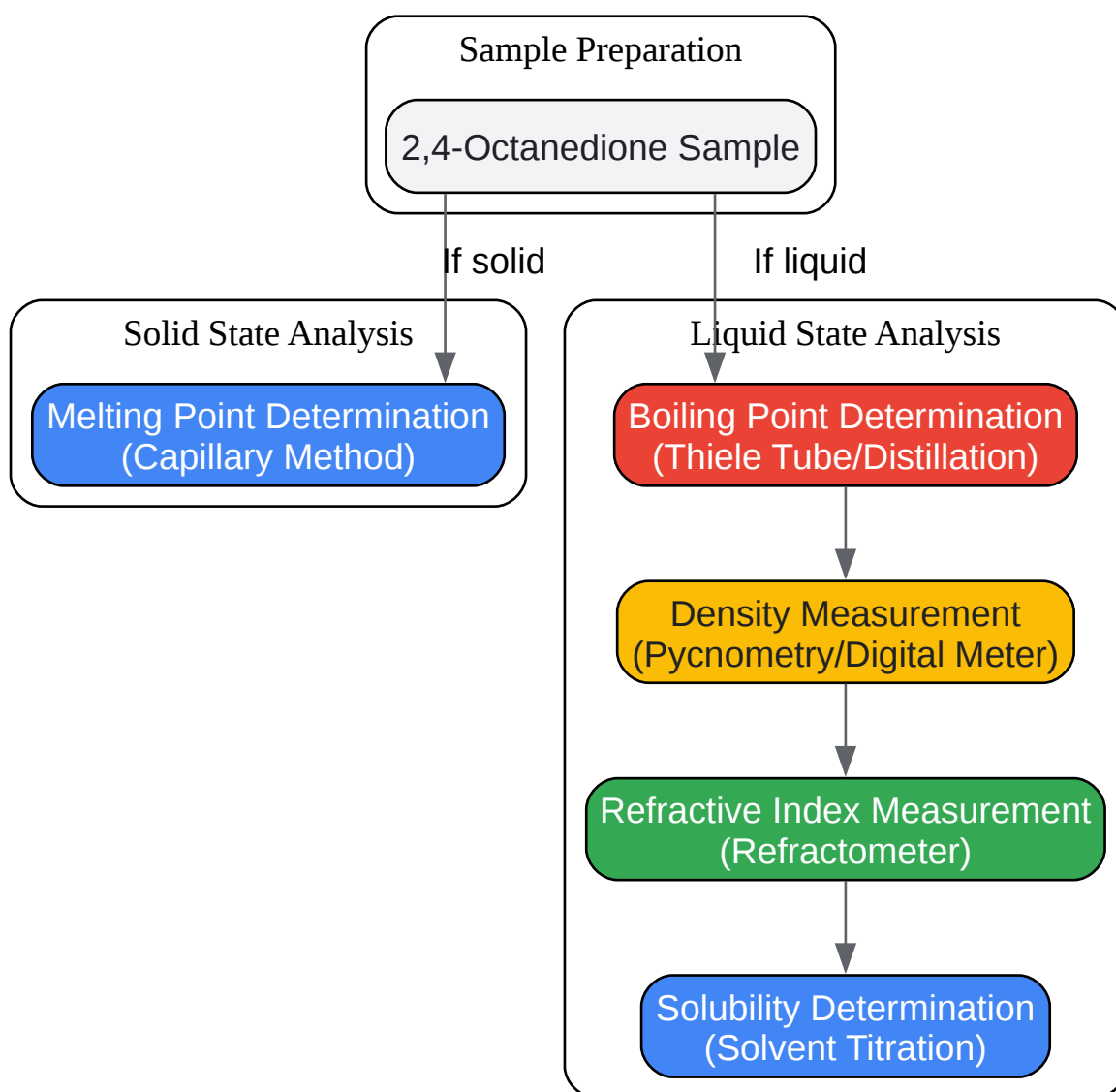
Procedure:

- A small, measured amount of **2,4-Octanedione** is added to a test tube.

- A measured volume of the solvent (e.g., water, ethanol) is added incrementally.
- The mixture is agitated vigorously after each addition.
- The point at which the solute completely dissolves is noted to determine the solubility, often expressed in g/100mL or mg/L.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the core physical properties of an organic compound like **2,4-Octanedione**.



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Caption: Workflow for determining the physical properties of **2,4-Octanedione**.

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